

acoziborole benzoxaborole discovery and development

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Compound Focus: Acoziborole

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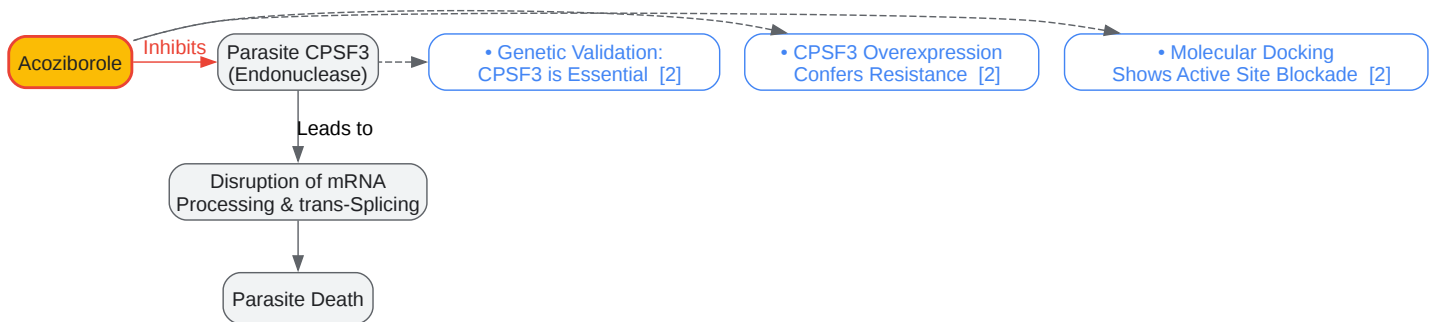
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Mechanism of Action: Targeting mRNA Processing

Acoziborole is a benzoxaborole, a class of compounds known for their ability to form stable complexes with diol motifs, such as those found in biological molecules [1]. Its specific mechanism of action involves targeting the **Trypanosoma brucei** parasite's essential mRNA processing pathway.

- **Primary Molecular Target:** The **Cleavage and Polyadenylation Specificity Factor 3 (CPSF3)** has been genetically and chemically validated as the primary target of **acoziborole** and other clinical benzoxaboroles in trypanosomes [2]. CPSF3 is an endonuclease critical for the maturation of messenger RNA (mRNA).
- **Mechanistic Consequences:** By inhibiting CPSF3, **acoziborole** disrupts **trans-splicing**, a vital step in gene expression unique to kinetoplastid parasites [3] [2]. This leads to a rapid inhibition of mRNA processing, cessation of protein synthesis, and ultimately, parasite death [3]. Molecular docking studies suggest the drug specifically blocks the active site of the parasite's CPSF3, avoiding the host (human) version of the enzyme, which contributes to its selective toxicity [2].

The following diagram illustrates this mechanism of action and the key experimental evidence that uncovered it.



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*Experimental validation of **acoziborole**'s mechanism of action involved genetic, biochemical, and computational approaches [2].*

Discovery and Development Journey

The development of **acoziborole** is a result of a targeted, non-profit led effort to address a neglected disease.

- **Lead Optimization:** In late 2009, **acoziborole** (then known as SCYX-7158) was selected as a pre-clinical candidate from a screening of the Anacor chemical library by DNDi [4]. It was the first new chemical entity to emerge from DNDi's own lead optimization program [4].
- **Clinical Progression:** A successful Phase I study in 2015 established the single 960 mg dose, its favorable safety profile, and its long half-life (~400 hours) which allows for prolonged drug exposure from a single dose [4] [5]. This was followed by a pivotal Phase II/III trial (2016-2019) [4].

Clinical Trial Data and Efficacy

The Phase II/III trial demonstrated high efficacy and a favorable safety profile, making **acoziborole** a promising tool for disease elimination [6]. The key efficacy results are summarized below.

Patient Cohort	Success Rate at 18 Months	Statistical Outcome
Late-stage gambiense HAT (n=167)	95.2% (159/167) [6]	95% CI: 91.2% - 97.7% [6]
Early/Intermediate-stage gambiense HAT (n=41)	100% (41/41) [6]	95% CI: 91.4% - 100% [6]
Historical Control (NECT)	~94% (354/376) [6]	Jeffreys 95% CI: 91.4% - 96.2% [6]

- **Safety Profile:** The treatment was well-tolerated. In the trial, 75% of patients experienced treatment-emergent adverse events, but only 14% were considered drug-related; these were predominantly mild or moderate (e.g., pyrexia and asthenia) [6]. No treatment-related deaths occurred [6].
- **Ongoing and Future Studies:** As of early 2025, DNDi is conducting further studies to support the widespread use of **acoziBOROLE**. These include the **STROGHAT** study to evaluate safety in seropositive individuals and the **ACOZI-KIDS** study to develop a pediatric formulation [4].

Future Perspectives and Related Compounds

The success of **acoziBOROLE** has validated the benzoxaborole scaffold and the CPSF3 target for anti-parasitic drug discovery.

- **AcoziBOROLE's Impact:** Its single-dose oral regimen eliminates the need for hospitalization and complex drug administration, which is a major stride towards simplifying treatment and achieving the WHO goal of interrupting HAT transmission by 2030 [6].
- **Pipeline Expansion:** The benzoxaborole platform is being actively explored for other parasitic diseases. DNDi has entered a collaboration with AN2 Therapeutics to develop **AN2-502998**, an oral benzoxaborole for chronic Chagas disease, which shares the same CPSF3 inhibitor mechanism of action as **acoziBOROLE** [7]. A Phase I study for this compound is underway [7].

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